

Safety and handling precautions for 6-Chlorophenanthridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chlorophenanthridine

Cat. No.: B098449

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An In-Depth Technical Guide to the Safe Handling of **6-Chlorophenanthridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Chlorophenanthridine** (CAS No. 15679-03-5), a heterocyclic compound utilized in pharmaceutical research and fine chemical synthesis.^[1] Due to its potential toxicity, strict adherence to safety protocols is imperative. This document outlines the known hazards, exposure controls, and handling procedures to ensure the safety of laboratory personnel.

Physicochemical and Toxicological Profile

A summary of the physical, chemical, and known toxicological properties of **6-Chlorophenanthridine** is presented below. It is critical to note that comprehensive toxicological data, such as specific LD50 or LC50 values, are not readily available in the public domain. Therefore, this compound should be handled as a substance with significant potential for acute toxicity.

Table 1: Physical and Chemical Properties of 6-Chlorophenanthridine

Property	Value	Source(s)
CAS Number	15679-03-5	[2] [3]
Molecular Formula	C13H8CIN	[2] [3]
Molecular Weight	213.66 g/mol	[3]
Appearance	Light beige solid	[4]
Melting Point	104 - 107 °C (219 - 225 °F)	[5]
Boiling Point	349 °C (660 °F) at 1,025 hPa	[5]
Purity	≥ 95%	[4]

Table 2: GHS Hazard Classification for 6-Chlorophenanthridine

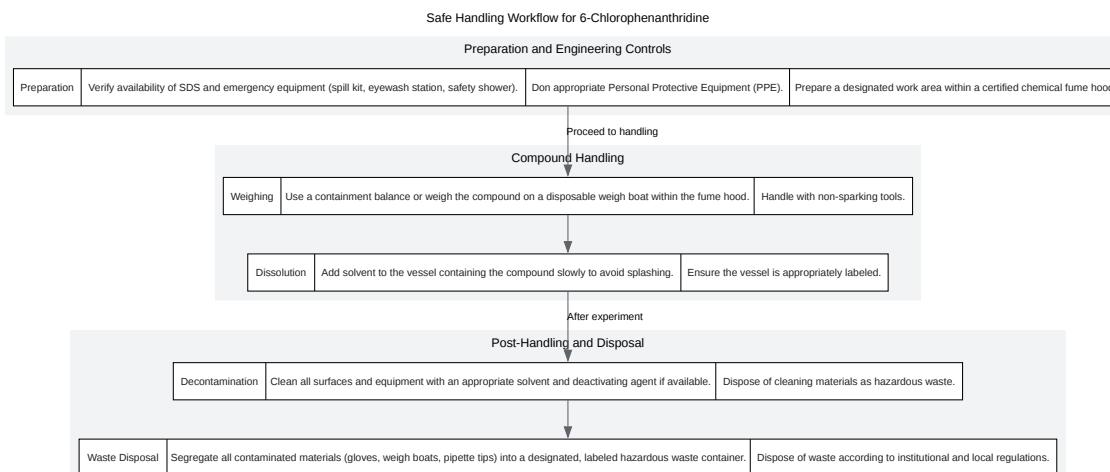
The Globally Harmonized System (GHS) classification for **6-Chlorophenanthridine** indicates several significant hazards.[\[3\]](#)[\[5\]](#)

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	H301: Toxic if swallowed	Danger	
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage	Danger	corrosion
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning	

Note: The GHS classification is based on aggregated data from multiple sources and may vary slightly between suppliers.[\[3\]](#)

Safe Handling and Experimental Workflow

A systematic approach to handling **6-Chlorophenanthridine** is essential to minimize exposure risk. The following workflow diagram outlines the critical steps from receipt of the compound to its final disposal.



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Caption: A flowchart illustrating the key stages for the safe handling of **6-Chlorophenanthridine**.

Detailed Experimental Protocols and Precautions

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary barriers to exposure.

Table 3: Exposure Controls and Personal Protection

Control Measure	Specification	Rationale
Engineering Controls	Certified Chemical Fume Hood	To prevent inhalation of the powdered compound.[5]
Eye/Face Protection	Chemical safety goggles and a face shield	To protect against splashes and airborne particles.[2]
Hand Protection	Nitrile or other chemically resistant gloves	To prevent skin contact.[2]
Skin and Body Protection	Laboratory coat, closed-toe shoes, and additional protective clothing as needed	To prevent accidental skin exposure.[2]
Respiratory Protection	Required when dusts are generated, and engineering controls are insufficient	To prevent respiratory tract irritation.[5][6]

General Handling Protocol

The following is a generalized protocol for handling powdered **6-Chlorophenanthridine** in a research setting.

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.[6]

- Have a designated waste container ready for all contaminated disposable items.
- Confirm that a spill kit is readily accessible.
- Weighing the Compound:
 - Perform all weighing operations within the fume hood.
 - To minimize the dispersal of the powder, turn off the fume hood sash airflow during the weighing process if using a sensitive balance, and turn it back on immediately after.
 - Use a disposable weigh boat or paper.
 - Carefully transfer the weighed compound into the reaction vessel.
- Dissolution:
 - Add the desired solvent to the vessel containing the **6-Chlorophenanthridine**.
 - If sonication or heating is required, ensure the vessel is properly sealed or equipped with a condenser to prevent the release of vapors.
- Post-Handling and Decontamination:
 - Wipe down the balance and surrounding surfaces with a damp cloth or paper towel to remove any residual powder.
 - Decontaminate all non-disposable equipment that came into contact with the compound.
 - Dispose of all contaminated disposable items (weigh boats, gloves, paper towels) in the designated hazardous waste container.[\[5\]](#)

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place.[\[5\]](#)[\[6\]](#)
The recommended storage temperature is typically on the product label.
- Stability: The product is stable under normal handling and storage conditions.[\[2\]](#)

- Incompatible Materials: Avoid strong oxidizing agents.[2]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[2]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate personal protective equipment as outlined in Table 3. [5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][6] Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Waste Disposal

All waste materials contaminated with **6-Chlorophenanthridine** must be treated as hazardous waste.[5] Disposal should be carried out by a licensed waste disposal company in accordance

with all applicable federal, state, and local regulations. Do not dispose of it in the sanitary sewer system.

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- To cite this document: BenchChem. [Safety and handling precautions for 6-Chlorophenanthridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098449#safety-and-handling-precautions-for-6-chlorophenanthridine]

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